

Proper Disposal of 3-Amino-3-(2-nitrophenyl)propanoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Amino-3-(2-nitrophenyl)propanoic acid

Cat. No.: B1221991

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **3-Amino-3-(2-nitrophenyl)propanoic acid** (CAS No. 5678-48-8), ensuring the safety of laboratory personnel and the protection of the environment. While this compound is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, adherence to rigorous disposal protocols is crucial due to its chemical structure containing a nitroaromatic group.^[1] Nitroaromatic compounds, as a class, are noted for their potential toxicity and environmental persistence.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to establish a safe working environment. This includes wearing appropriate Personal Protective Equipment (PPE) and working in a well-ventilated area, such as a chemical fume hood, to minimize exposure.

Table 1: Personal Protective Equipment (PPE) and Handling Summary

Protective Measure	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Protects against accidental splashes of the chemical.[2]
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene).	Prevents skin contact with the compound.[3]
Body Protection	A lab coat or chemical-resistant apron should be worn.	Protects clothing from contamination.[3]
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation. A particle filter may be used if dust formation is significant.[1]	Avoids inhalation of dust particles.
Handling	Avoid dust formation. Avoid contact with skin, eyes, and clothing. Do not ingest or inhale.	Minimizes potential exposure to the chemical.[1][2]

Step-by-Step Disposal Protocol

The disposal of **3-Amino-3-(2-nitrophenyl)propanoic acid** should be managed as a chemical waste stream. Under no circumstances should this compound be disposed of down the drain or in regular solid waste.[3][4]

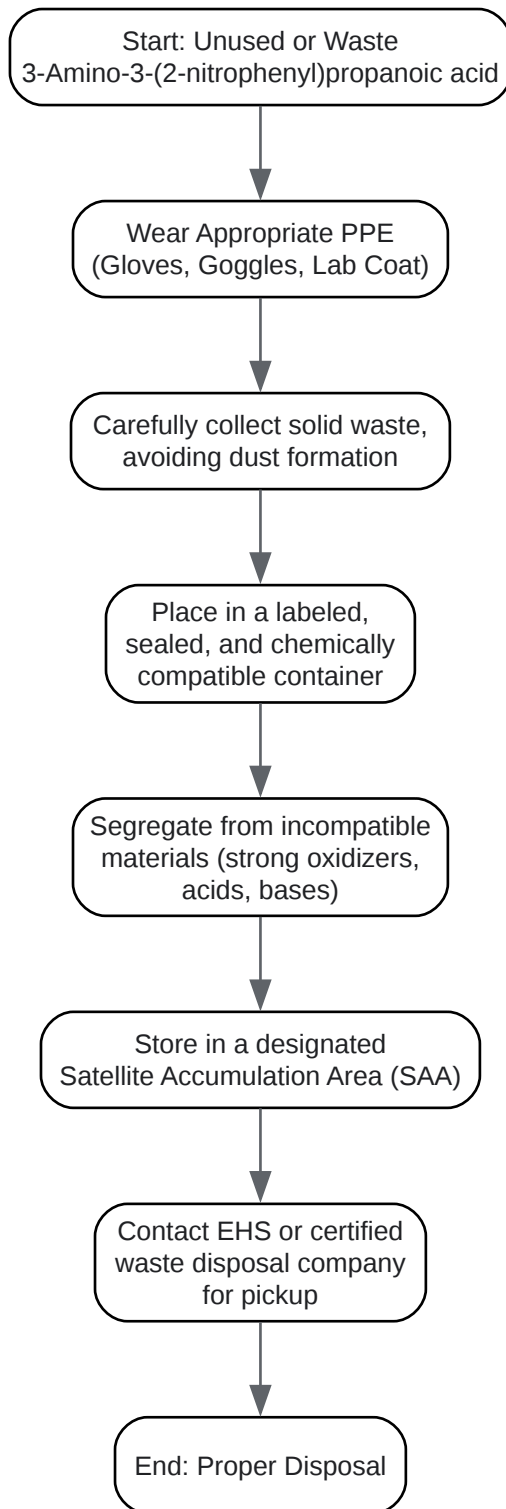
- Waste Collection:
 - Carefully sweep up the solid **3-Amino-3-(2-nitrophenyl)propanoic acid**, avoiding the creation of dust.[1][2]
 - Place the collected material into a designated, chemically compatible, and leak-proof waste container (e.g., a high-density polyethylene (HDPE) or glass container).[3]
- Waste Segregation:

- It is critical to segregate chemical waste to prevent dangerous reactions.[3]
- This compound is incompatible with strong oxidizing agents, acids, and bases.[5] Store waste separately from these materials.
- Labeling:
 - Clearly label the waste container with the full chemical name: "**3-Amino-3-(2-nitrophenyl)propanoic acid**" and the CAS number "5678-48-8".
 - Indicate the approximate quantity of waste in the container.
 - Include the date when the waste was first added to the container.
- Storage:
 - Store the sealed and labeled waste container in a designated and secure satellite accumulation area (SAA) within the laboratory.
 - The storage area should be cool, dry, and well-ventilated, away from sources of ignition.[1][2]
 - Utilize secondary containment, such as a chemical-resistant tray, to contain any potential leaks.[3]
- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal company to arrange for pickup and proper disposal.
 - Follow all institutional, local, state, and federal regulations for chemical waste disposal.[3][4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **3-Amino-3-(2-nitrophenyl)propanoic acid**.

Disposal Workflow for 3-Amino-3-(2-nitrophenyl)propanoic Acid



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Caption: Disposal workflow for **3-Amino-3-(2-nitrophenyl)propanoic acid**.

Disclaimer: This information is based on publicly available safety data sheets and general laboratory safety principles. It is essential to consult your institution's specific waste disposal policies and procedures and to contact your Environmental Health and Safety (EHS) department for guidance. Always adhere to all local, state, and federal regulations regarding chemical waste disposal.

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